

"1,4-Bis(bis(1-aziridinyl)phosphinyl)piperazine" solubility issues and solutions

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Compound of Interest

Compound Name: 1,4-Bis(bis(1-aziridinyl)phosphinyl)piperazine

Cat. No.: B1670739

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Technical Support Center: 1,4-Bis(bis(1-aziridinyl)phosphinyl)piperazine

For Researchers, Scientists, and Drug Development Professionals

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) regarding the handling and solubility of **1,4-Bis(bis(1-aziridinyl)phosphinyl)piperazine** (also known as Dipin; NSC 80096). Due to limited publicly available quantitative solubility data for this compound, the following recommendations are based on general principles for compounds with similar structural features and its known classification as an antineoplastic alkylating agent.^[1]

Frequently Asked Questions (FAQs)

Q1: What is **1,4-Bis(bis(1-aziridinyl)phosphinyl)piperazine** and what are its common applications?

A1: **1,4-Bis(bis(1-aziridinyl)phosphinyl)piperazine** is a bifunctional aziridine-containing compound classified as an alkylating agent.^[1] Such compounds are investigated for their antineoplastic (anti-cancer) properties, which stem from their ability to cross-link DNA and other cellular macromolecules, leading to cytotoxicity in rapidly dividing cells.^[1]

Q2: What are the basic physicochemical properties of this compound?

A2: Understanding the fundamental properties of a compound is crucial for its proper handling and use in experiments.

Property	Value	Reference
Molecular Weight	346.31 g/mol	[1]
Melting Point	186 °C	[1]
Synonyms	Dipin, Dipine, NSC 80096	[1]

Q3: What are the primary safety concerns when handling this compound?

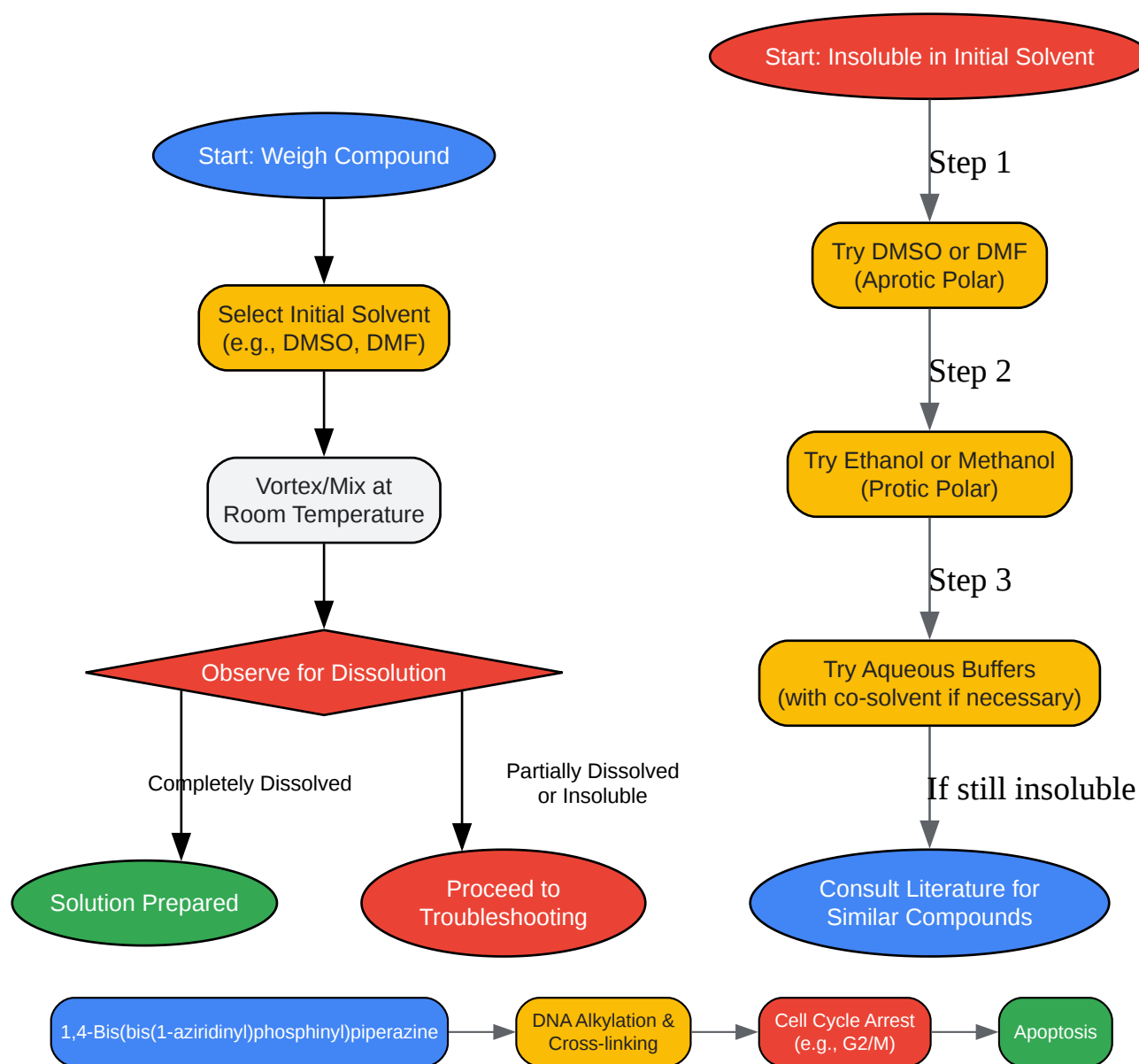
A3: **1,4-Bis(bis(1-aziridinyl)phosphinyl)piperazine** is classified as a highly toxic and potentially carcinogenic compound.[\[1\]](#) It should be handled with extreme caution in a designated area, such as a chemical fume hood, using appropriate personal protective equipment (PPE), including gloves, a lab coat, and eye protection.

Troubleshooting Guide: Solubility Issues

Researchers may encounter difficulties in dissolving **1,4-Bis(bis(1-aziridinyl)phosphinyl)piperazine**. The following guide provides a systematic approach to address these challenges.

Initial Dissolution Workflow

This workflow outlines the recommended steps for attempting to dissolve the compound.



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References

- 1. echemi.com [echemi.com]

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